

Molecular structure and formula of Diallyl phthalate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diallyl phthalate*

Cat. No.: *B1670388*

[Get Quote](#)

An In-depth Technical Guide to the Molecular Structure and Formula of **Diallyl Phthalate** for Researchers and Drug Development Professionals

Introduction

Diallyl phthalate (DAP) is an organic compound with the chemical formula $C_{14}H_{14}O_4$.^[1] It is a diester of phthalic acid and allyl alcohol.^[1] Primarily recognized for its role as a crosslinking agent and plasticizer in the polymer industry, recent research has brought its toxicological profile and potential as an endocrine disruptor to the forefront of scientific investigation, making it a molecule of interest for researchers in toxicology and drug development. This guide provides a comprehensive overview of the molecular structure, chemical properties, synthesis, and characterization of DAP, with a particular focus on its biological interactions and relevant experimental protocols.

Molecular Structure and Chemical Formula

Diallyl phthalate is structurally composed of a benzene ring with two adjacent carboxylate groups, each ester-linked to an allyl group.

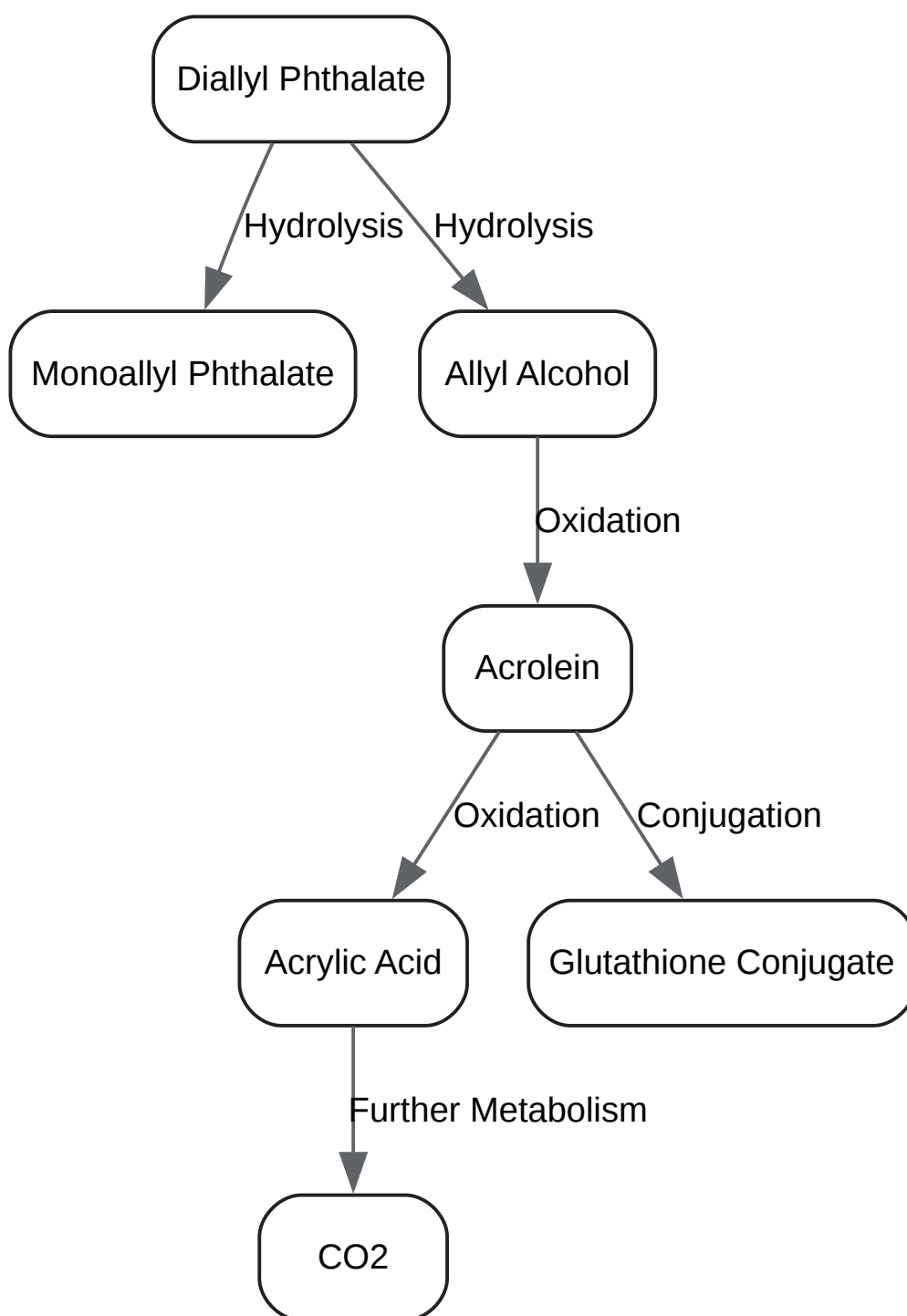
Molecular Formula: $C_{14}H_{14}O_4$

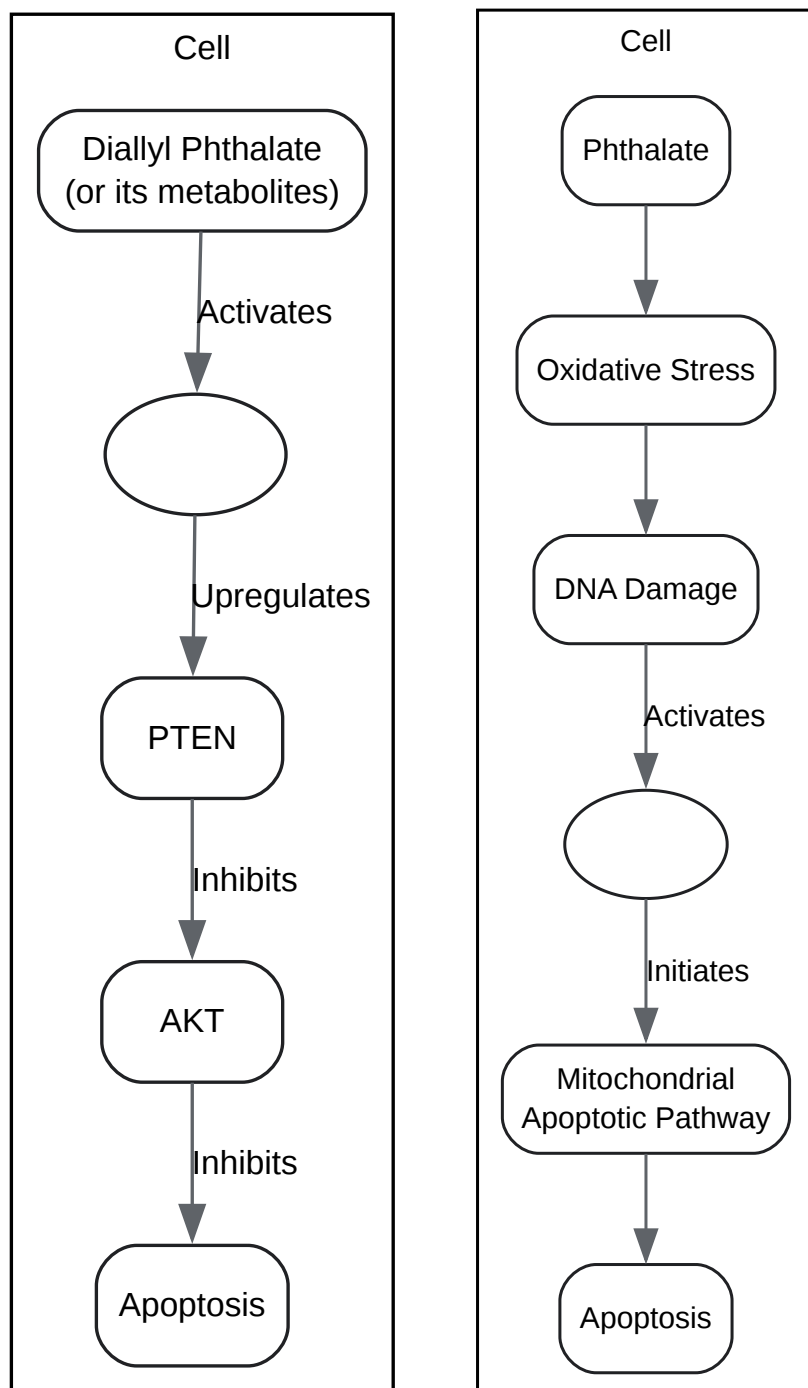
IUPAC Name: bis(prop-2-enyl) benzene-1,2-dicarboxylate^[1]

CAS Number: 131-17-9^[1]

Molecular Weight: 246.26 g/mol [\[1\]](#)

Molecular Structure Diagram





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Diallyl phthalate | C₁₄H₁₄O₄ | CID 8560 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Molecular structure and formula of Diallyl phthalate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1670388#molecular-structure-and-formula-of-diallyl-phthalate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com